

Application Notes and Protocols for In Vivo Evaluation of Sophoraflavanone H

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B12308972

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Topic: Developing an In Vivo Animal Model for **Sophoraflavanone H** Testing

Audience: Researchers, scientists, and drug development professionals.

Introduction

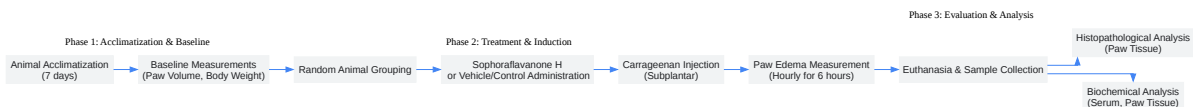
Sophoraflavanone H is a prenylated flavonoid that has demonstrated potential therapeutic properties, including the inhibition of protein oxidative modification in vitro.[1] This suggests its potential as an antioxidant and anti-inflammatory agent. To further investigate these properties and evaluate its efficacy and safety in a living organism, a well-defined in vivo animal model is essential. This document provides detailed application notes and protocols for establishing an in vivo model to test the therapeutic potential of **Sophoraflavanone H**, focusing on its anti-inflammatory and antioxidant activities.

Recommended In Vivo Model: Carrageenan-Induced Paw Edema in Rodents

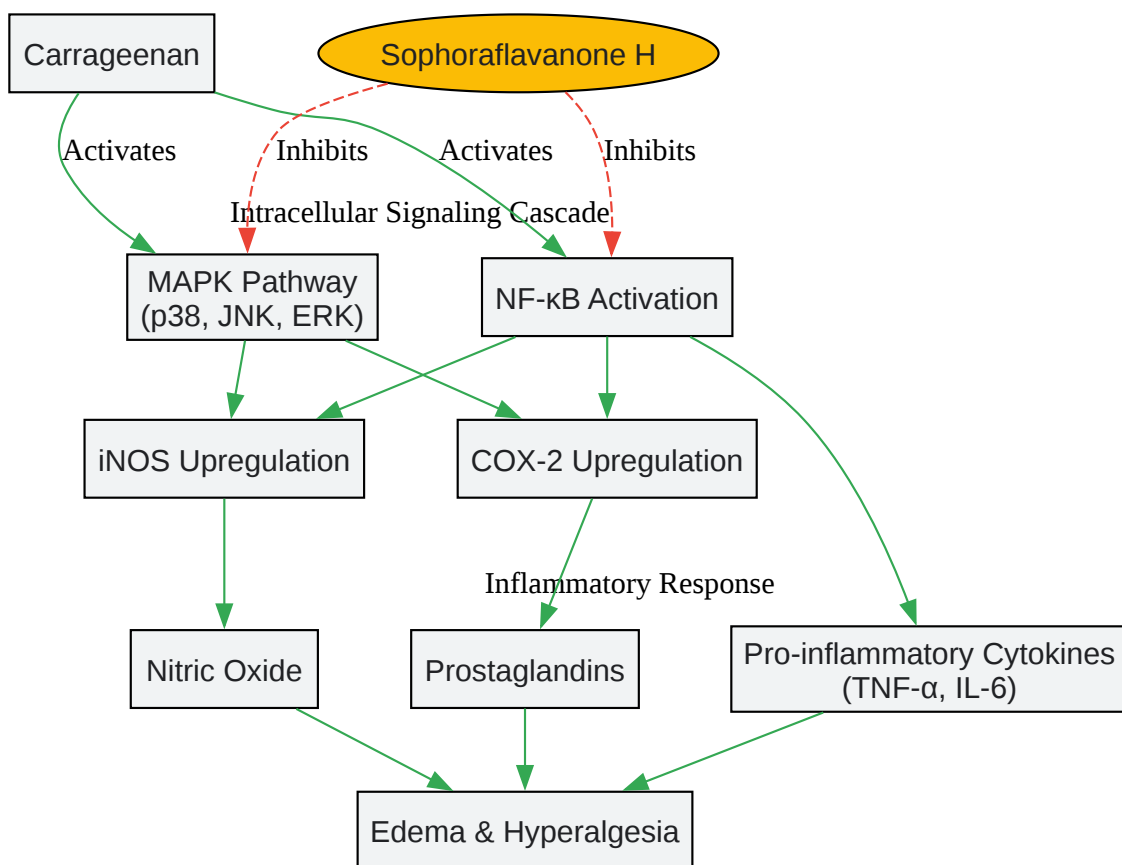
The carrageenan-induced paw edema model is a widely used and reproducible acute inflammatory model for screening potential anti-inflammatory drugs.[2] Inflammation in this model is characterized by a biphasic response. The initial phase involves the release of histamine, serotonin, and bradykinin, followed by a later phase mediated by prostaglandins, cyclooxygenase (COX), and nitric oxide. This model is well-suited to evaluate the potential of **Sophoraflavanone H** to modulate these inflammatory pathways.

Experimental Workflow

The following diagram illustrates the overall experimental workflow for evaluating **Sophoraflavanone H** using the carrageenan-induced paw edema model.



Inflammatory Stimulus



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References

- 1. Inhibitory effects of sophoraflavanones B and H in Sophora moorcroftiana Beth ex Baker on copper-ion-induced protein oxidative modification of mice brain homogenate in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. gyanvihar.org [gyanvihar.org]
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